

7-methyl-1H-indole-5,6-diol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-methyl-1H-indole-5,6-diol

Cat. No.: B15234522

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Authored for: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **7-methyl-1H-indole-5,6-diol**, a derivative of the biologically significant indole-5,6-diol scaffold. Due to the limited availability of direct experimental data for this specific compound, this document combines reported physical properties with inferred methodologies for its synthesis and potential biological activities, drawing upon established knowledge of structurally related indole derivatives. This guide aims to serve as a foundational resource for researchers interested in the synthesis, characterization, and evaluation of **7-methyl-1H-indole-5,6-diol** for potential applications in drug discovery and development, particularly in the areas of neuroprotection and antioxidant therapies.

Chemical Identity and Physical Properties

7-methyl-1H-indole-5,6-diol is an aromatic heterocyclic organic compound. While a specific CAS (Chemical Abstracts Service) number has not been assigned to this compound in publicly accessible databases, its fundamental chemical and physical properties can be summarized.^[1]

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₂	[1]
Molecular Weight	163.17 g/mol	[1]
Melting Point	107-109 °C	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]
InChIKey	YCBKUMJFPOCXEZ-UHFFFAOYAH	[1]
SMILES	<chem>CC1=C(O)C(=CC2=C1NC=C2)O</chem>	[1]
CAS Number	Not available	[1]

Proposed Synthesis

Currently, there is no published, peer-reviewed synthesis protocol specifically for **7-methyl-1H-indole-5,6-diol**. However, a plausible synthetic route can be proposed based on the synthesis of analogous indole-diols and standard organic chemistry transformations. The most logical approach involves the demethylation of a readily available dimethoxy precursor, 5,6-dimethoxy-7-methyl-1H-indole.

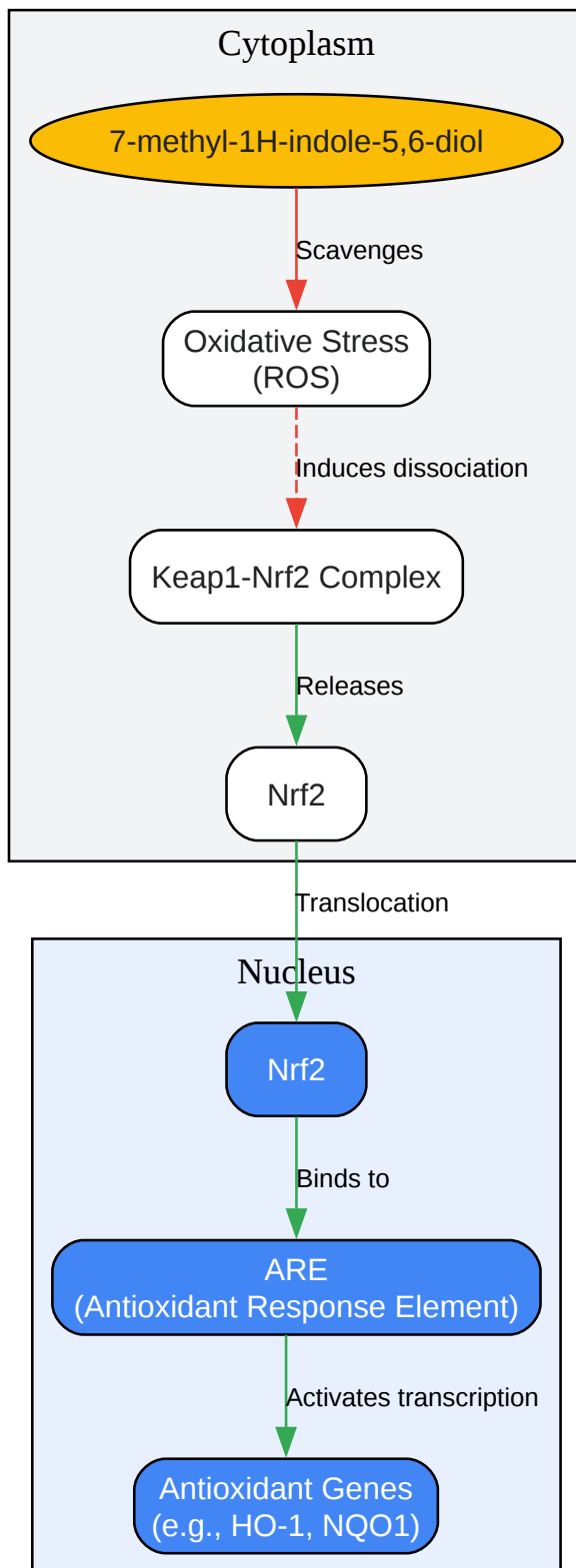
Proposed Synthetic Scheme

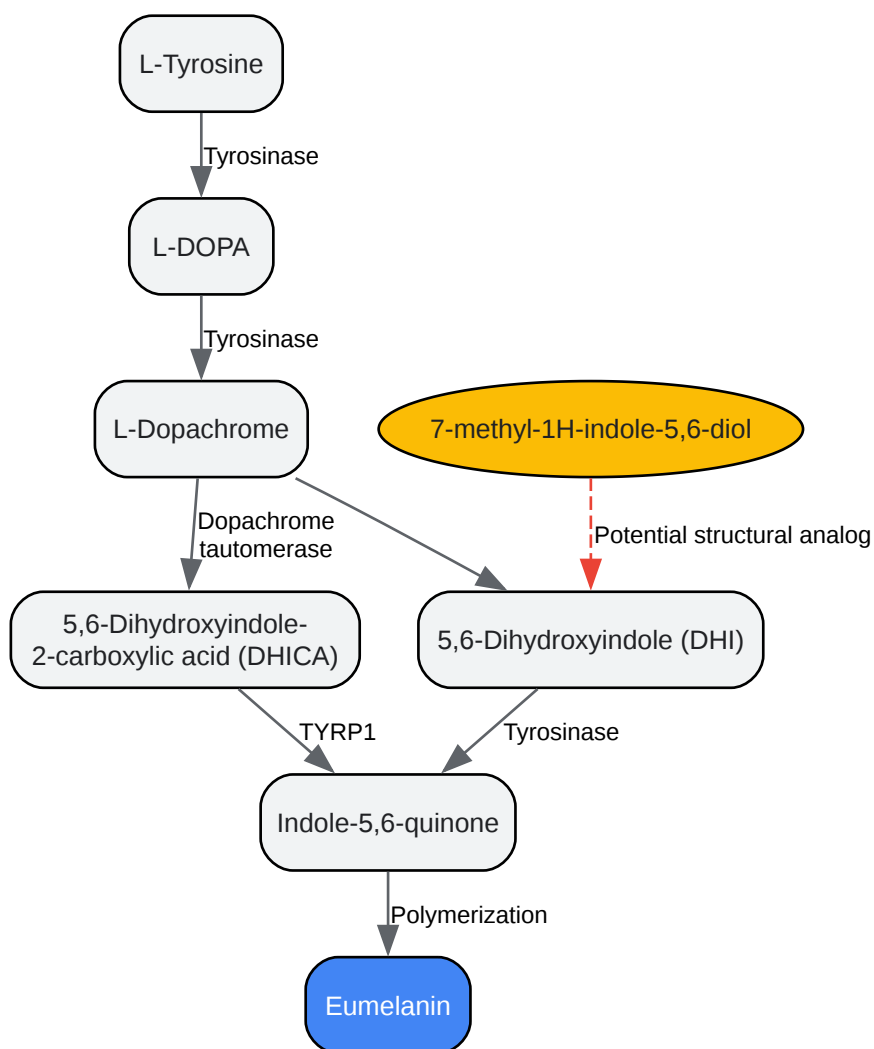
BBr₃ or HBr/AcOH

5,6-dimethoxy-7-methyl-1H-indole

Demethylation

7-methyl-1H-indole-5,6-diol





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References

- 1. chemsynthesis.com [chemsynthesis.com]
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